

In-Depth Technical Guide to AF 555 NHS Ester: Molecular Weight and Composition

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Compound of Interest

Compound Name: AF 555 NHS ester

Cat. No.: B12368062

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This technical guide provides a detailed analysis of the molecular weight of **AF 555 NHS ester**, a widely used fluorescent dye in life sciences research. The information is intended for researchers, scientists, and professionals in the field of drug development who utilize bioconjugation techniques.

Core Component Analysis

AF 555 NHS ester is an amine-reactive fluorescent probe that is instrumental in labeling proteins, antibodies, and other biomolecules. Its bright and photostable orange fluorescence makes it a popular choice for various applications, including fluorescence microscopy, flow cytometry, and high-throughput screening. A precise understanding of its molecular weight is critical for accurate quantification and conjugation calculations.

The total molecular weight of **AF 555 NHS ester** is a composite of the AF 555 fluorophore core and the N-hydroxysuccinimide (NHS) ester functional group. The NHS ester allows for the covalent attachment of the fluorophore to primary amines on target molecules.

Molecular Weight Specifications

The molecular weights of **AF 555 NHS ester** and its constituent parts are summarized in the table below. These values are based on data from leading suppliers and chemical information databases.

Component	Chemical Formula	Molecular Weight (g/mol)
AF 555 NHS Ester	C39H46K3N3O16S4	1058.36[1]
AF 555 Carboxylic Acid	C35H43K3N2O14S4	961.29[2]
N-Hydroxysuccinimide (NHS)	C4H5NO3	115.09

It is important to note that slight variations in the reported molecular weight of the final **AF 555 NHS ester** product can occur due to different salt forms (e.g., triethylammonium salt) and manufacturing processes. The value of 1058.36 g/mol is a widely cited figure for the tripotassium salt form.[1]

Experimental Protocols

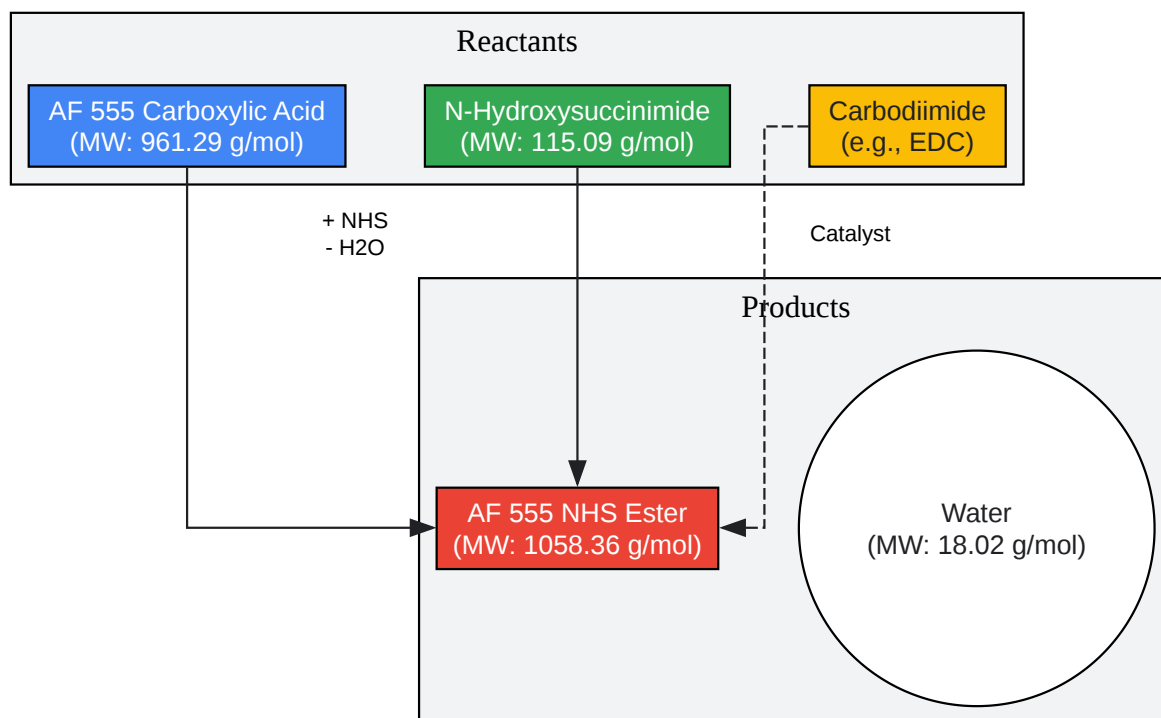
The determination of the molecular weight of **AF 555 NHS ester** and its precursors is typically achieved through a combination of high-performance liquid chromatography (HPLC) and mass spectrometry (MS).

Methodology for Molecular Weight Determination

- **Sample Preparation:** A solution of the analyte (**AF 555 NHS ester**, AF 555 carboxylic acid, or NHS) is prepared in a suitable solvent, such as dimethylformamide (DMF) or water.
- **HPLC Separation:** The sample is injected into an HPLC system equipped with a C18 reverse-phase column. A gradient of acetonitrile and water, both containing 0.1% formic acid, is commonly used to elute the compound.
- **Mass Spectrometry Analysis:** The eluent from the HPLC is directed into the ion source of a mass spectrometer (e.g., electrospray ionization - ESI). The mass spectrometer is operated in positive or negative ion mode to detect the molecular ions of the analyte.
- **Data Analysis:** The mass-to-charge ratio (m/z) of the detected ions is used to determine the molecular weight of the compound.

Chemical Pathway of AF 555 NHS Ester Synthesis

The synthesis of **AF 555 NHS ester** involves the activation of the carboxylic acid group on the AF 555 fluorophore with N-hydroxysuccinimide. This reaction is typically facilitated by a coupling agent, such as a carbodiimide, and results in the formation of the NHS ester with the concomitant loss of a water molecule.

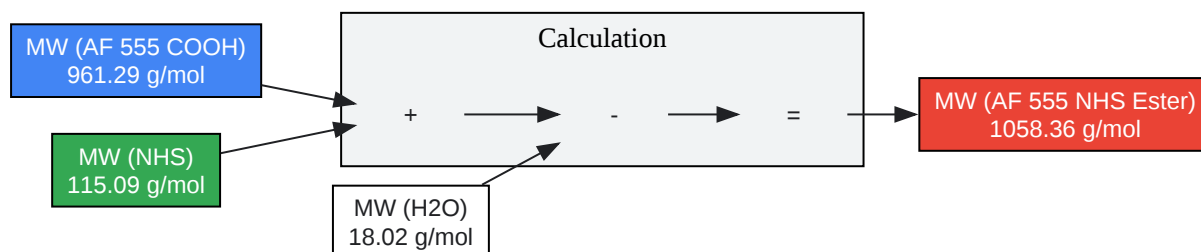


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Caption: Synthesis of **AF 555 NHS Ester**.

Logical Workflow for Molecular Weight Calculation

The following diagram illustrates the relationship between the molecular weights of the reactants and products in the synthesis of **AF 555 NHS ester**.



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Caption: Molecular Weight Calculation Workflow.

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References

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